

An In-depth Technical Guide to the Physical Properties of 2,4-Dimethoxybenzaldehyde

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Compound of Interest

Compound Name: 2,4-Dimethoxybenzaldehyde

Cat. No.: B023906

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This technical guide provides a comprehensive overview of the key physical properties of **2,4-Dimethoxybenzaldehyde**, with a specific focus on its melting and boiling points. The information is tailored for researchers, scientists, and professionals in drug development who utilize this compound in various synthetic and analytical applications. This document presents quantitative data in a structured format, details relevant experimental methodologies, and provides a logical workflow for property determination.

Core Physical Properties

2,4-Dimethoxybenzaldehyde is a white to off-white crystalline solid at room temperature. Its physical characteristics are crucial for determining appropriate handling, storage, and reaction conditions.

Data Presentation

The melting and boiling points of **2,4-Dimethoxybenzaldehyde**, as reported in the scientific literature, are summarized in the table below. These values are critical for purification processes such as recrystallization and distillation.

Physical Property	Value	Conditions
Melting Point	67-72 °C	Atmospheric Pressure
Boiling Point	165 °C	10 mmHg
Boiling Point	307.8 °C	Atmospheric Pressure (Calculated)

Note: The boiling point is most frequently cited at reduced pressure to prevent decomposition at higher temperatures.

Experimental Protocols

The following sections detail the standard laboratory procedures for the accurate determination of the melting and boiling points of a crystalline organic compound such as **2,4-Dimethoxybenzaldehyde**.

Melting Point Determination (Capillary Method)

The capillary method is a widely used and reliable technique for determining the melting point of a solid.

Objective: To determine the melting point range of **2,4-Dimethoxybenzaldehyde**.

Materials:

- **2,4-Dimethoxybenzaldehyde** sample (finely powdered)
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or similar) or Thiele tube with high-boiling point oil (e.g., mineral oil)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **2,4-Dimethoxybenzaldehyde** is placed on a clean, dry surface and crushed into a fine powder using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end. This process is repeated until a sample height of 2-3 mm is achieved.
- Apparatus Setup:
 - Melting Point Apparatus: The packed capillary tube is inserted into the sample holder of the apparatus.
 - Thiele Tube: The capillary tube is attached to a thermometer using a rubber band or wire, ensuring the sample is aligned with the thermometer bulb. The thermometer assembly is then inserted into the Thiele tube containing the heating oil, making sure the rubber band is above the oil level.
- Heating and Observation:
 - The apparatus is heated at a moderate rate until the temperature is about 15-20 °C below the expected melting point.
 - The heating rate is then reduced to 1-2 °C per minute to ensure thermal equilibrium between the sample, heating medium, and thermometer.
- Data Recording: The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transformed into a liquid is recorded as the end of the melting range.

Boiling Point Determination (Thiele Tube Method at Reduced Pressure)

Due to the high boiling point of **2,4-Dimethoxybenzaldehyde** at atmospheric pressure, determination at a reduced pressure is preferred to avoid thermal decomposition.

Objective: To determine the boiling point of **2,4-Dimethoxybenzaldehyde** at a specific reduced pressure.

Materials:

- **2,4-Dimethoxybenzaldehyde** sample
- Small test tube
- Capillary tube (sealed at one end)
- Thiele tube with high-boiling point oil
- Thermometer (calibrated)
- Vacuum source (e.g., water aspirator or vacuum pump)
- Manometer

Procedure:

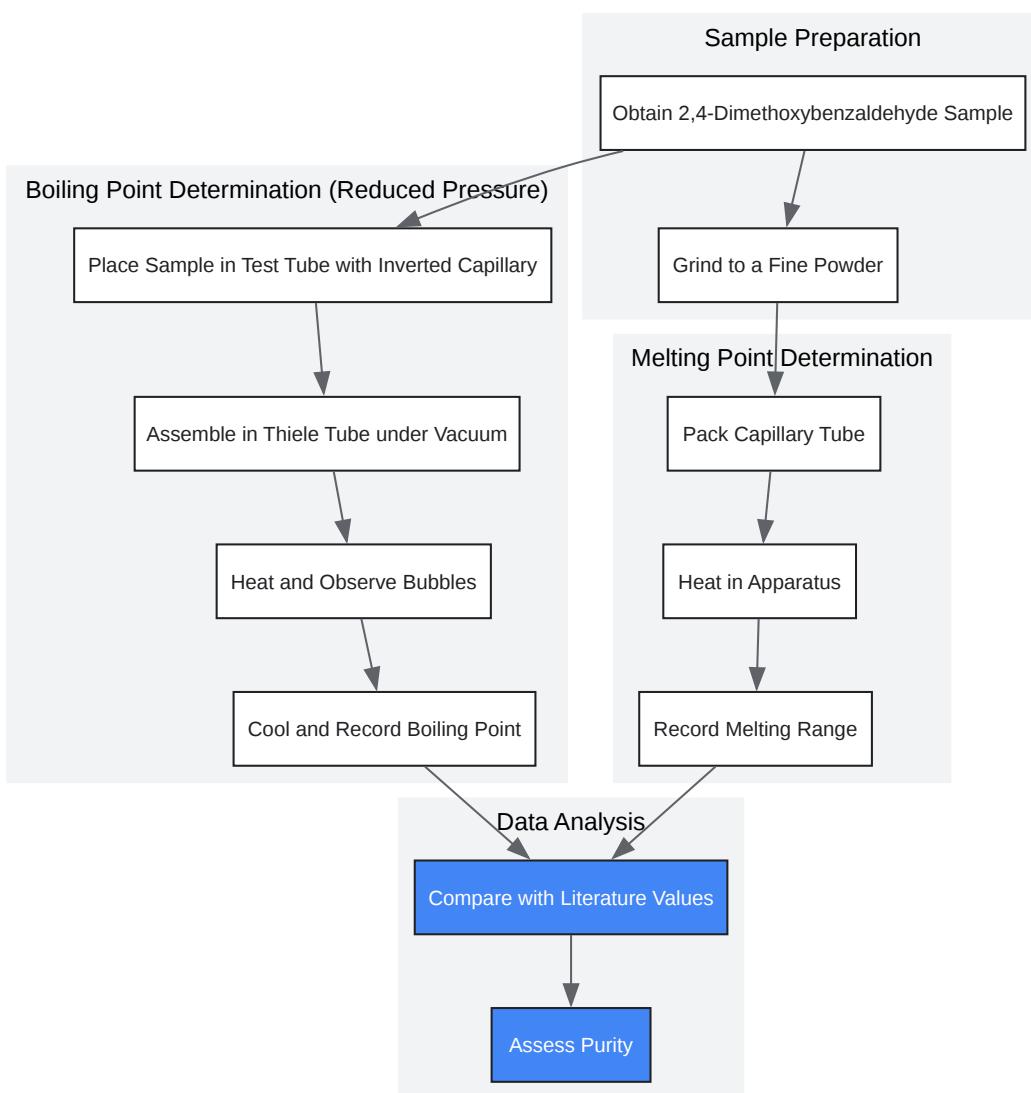
- Sample Preparation: A small amount of **2,4-Dimethoxybenzaldehyde** is placed in the small test tube.
- Apparatus Assembly:
 - A capillary tube is placed, open end down, inside the test tube containing the sample.
 - The test tube is attached to a thermometer.
 - This assembly is placed in a Thiele tube.
 - The Thiele tube is connected to a vacuum source and a manometer to control and measure the pressure.
- Heating and Observation:
 - The pressure inside the apparatus is reduced to the desired level (e.g., 10 mmHg).
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample.

- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Data Recording:
 - Heating is discontinued once a steady stream of bubbles is observed.
 - As the apparatus cools, the bubbling will slow down and stop. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube. This is the point where the vapor pressure of the sample equals the pressure of the system.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for the characterization of the physical properties of **2,4-Dimethoxybenzaldehyde**.

Workflow for Physical Property Determination of 2,4-Dimethoxybenzaldehyde

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Caption: Workflow for the determination of physical properties.

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